

# Spin-coating optimization for 1,4-Benzenediethanamine based films

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## Compound of Interest

**Compound Name:** 2-[4-(2-Aminoethyl)phenyl]ethylamine  
**CAS No.:** 7423-50-9  
**Cat. No.:** B3281919

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Application Note: Precision Spin-Coating Optimization for 1,4-Benzenediethanamine (

-PDEAI

) Based Perovskite Films

## Executive Summary & Technical Rationale

This guide details the fabrication of high-stability Dion-Jacobson (DJ) phase perovskite films and surface passivation layers using 1,4-Benzenediethanamine (also known as

-PDEDA or

-PDEAI

when iodized).

Unlike the more common 1,4-Benzenedimethanamine (

-xylylenediamine) or Phenethylammonium (PEA), the 1,4-Benzenediethanamine spacer features an extended ethyl linkage (

) between the aromatic ring and the ammonium anchor. This structural modification introduces critical conformational flexibility, reducing lattice strain in 2D/3D perovskite heterostructures and enhancing hydrophobicity for superior moisture stability [1].

Key Applications:

- Dion-Jacobson (DJ) 2D Perovskites: As a divalent spacer cation ( ) in architectures.
- Surface Passivation: As a post-deposition treatment to heal surface defects (iodide vacancies) on 3D perovskite films.

## Materials & Solubility Engineering

The precursor is typically handled as 1,4-Benzenediethanamine Dihydroiodide (

-PDEAI

).

Parameter	Specification	Notes
CAS Number	2739684-32-1	Ensure purity >99.5% for device-grade films.
Molecular Weight	420.08 g/mol (Dihydroiodide)	Stoichiometry calculations must account for the 2HI adduct.
Solubility	High: DMF, DMSO, GBLLow: IPA, Chlorobenzene, Toluene	Critical: Unlike PEAI, -PDEAI has limited solubility in pure Isopropanol (IPA). Use DMF/DMSO for film formation and IPA/DMF blends for passivation.
Hygroscopicity	Moderate	Store in glovebox ( ppm ).

## Protocol A: Fabrication of Phase-Pure 2D DJ Perovskite Films

Objective: Create a highly oriented, pinhole-free 2D perovskite film (

or

quasi-2D) for solar cells or LEDs.

### Step 1: Precursor Solution Preparation

Target:

M solution of

(e.g.,

).

- Solvent Selection: Use a 4:1 v/v ratio of DMF:DMSO.
  - Reasoning: DMSO retards crystallization via the intermediate, essential for controlling the rapid nucleation of DJ spacers.
- Stoichiometry (for ):
  - Mix , Methylammonium Iodide (MAI), and -PDEAI in a molar ratio of 5 : 4 : 1.
  - Calculation: For 1 mL of 1.0 M solution:
    - : 461 mg (1 mmol)
    - MAI: 127.2 mg (0.8 mmol)
    - -PDEAI : 84.0 mg (0.2 mmol)
- Dissolution: Stir at 60°C for 2 hours. Filter through a 0.22 µm PTFE filter.

## Step 2: Spin-Coating Deposition

Substrate: UV-Ozone treated FTO/ITO or Glass.

- Dynamic Spin Cycle:

- Dispense: 50  $\mu$ L of precursor (static dispense).
- Spread Stage: 1000 rpm for 10 s (Accel: 200 rpm/s).
- Crystallization Stage: 4000 rpm for 30 s (Accel: 2000 rpm/s).
- Anti-Solvent Dripping (The Critical Step):
  - Agent: Chlorobenzene (CB) or Anisole.
  - Timing: Drip 150  $\mu$ L rapidly at  $t = 15$ -18 s into the high-speed step.
  - Mechanism: The ethyl chain makes the complex more soluble than benzyl analogues; precise antisolvent timing is required to trigger supersaturation without crashing out amorphous phases.

### Step 3: Thermal Annealing

- Protocol: Place immediately on a hotplate at 100°C for 10 minutes.
- Observation: The film should turn from pale yellow/transparent to dark brown/black (depending on  
  
-value).
- Validation: If the film remains yellow, the  
  
-phase distribution is dominated by  
  
(insulating). Increase annealing temp to 120°C briefly to promote phase redistribution.

## Protocol B: Surface Passivation of 3D Perovskites

Objective: Coat a monolayer of

-PDEAI

onto a standard

or

film to suppress non-radiative recombination.

- Solution: Dissolve

-PDEAI

in Isopropanol (IPA) at a concentration of 1–3 mg/mL.

- Note: If solubility is poor in pure IPA, add 5% DMF by volume.

- Deposition:

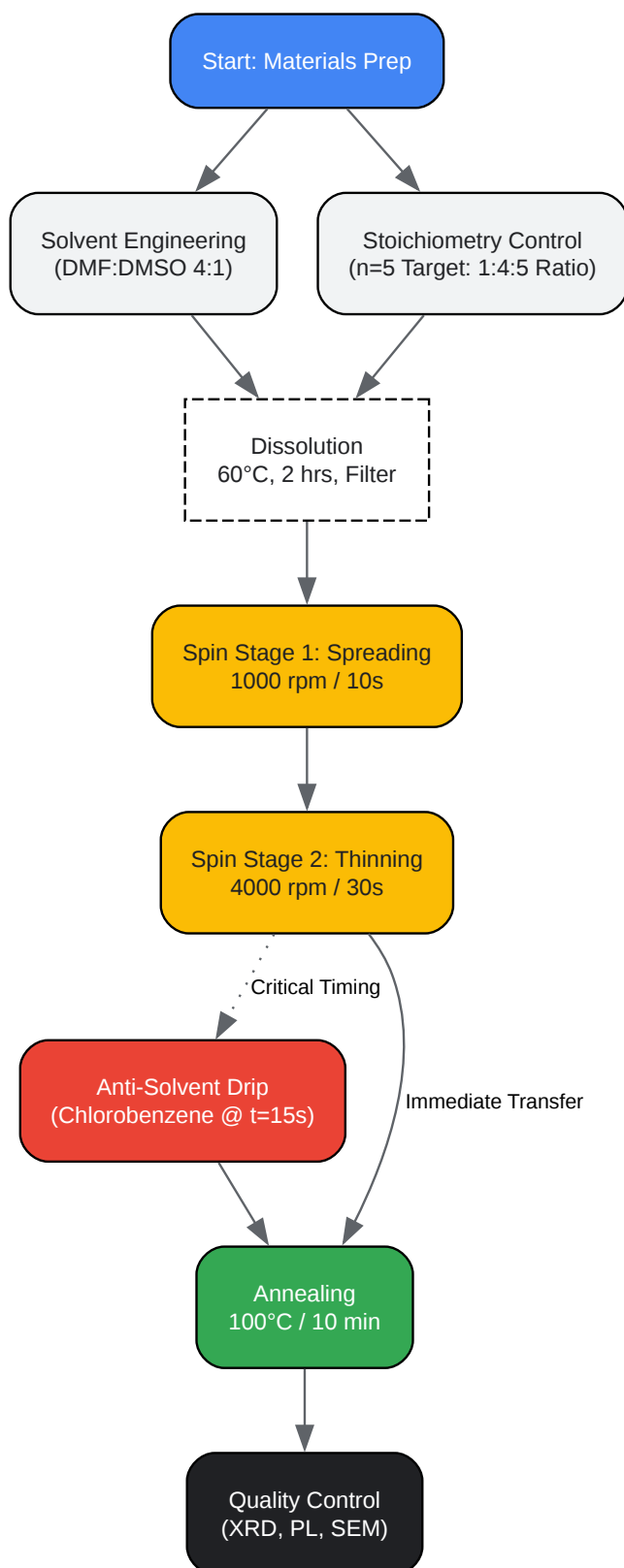
- Spin the target 3D perovskite film at 4000 rpm.
- Dynamically dispense 40  $\mu$ L of the passivation solution during rotation.
- Continue spinning for 20 s to dry.

- Annealing: 100°C for 5 minutes.

- Outcome: Formation of a 2D/3D heterojunction.[1] The

-PDEDA cation penetrates the surface, passivating iodide vacancies via its ammonium terminals while the ethyl chain forms a hydrophobic barrier against moisture [2].

## Process Visualization (Workflow)



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Figure 1: Optimized workflow for fabricating 1,4-Benzenediethanamine based 2D perovskite films.

## Characterization & Troubleshooting

Defect / Observation	Root Cause	Corrective Action
Milky / Hazy Film	Anti-solvent dripped too late or humidity too high (>40% RH).	Drip 2 seconds earlier; process in environment.
Pinholes (SEM)	Poor wettability or solvent evaporation too fast.	Increase DMSO ratio to 4:1.5 or UV-Ozone treat substrate for 15 min.
Yellow Phase (XRD)	Dominance of phase (low conductivity).	Increase annealing temp to 120°C; Check precursor stoichiometry.
Low PL Intensity	High trap density.	Verify -PDEAI purity; Implement Protocol B (Passivation) on top.

Self-Validating Check: Perform a Water Contact Angle (WCA) measurement. A successful

-PDEAI

based film (or passivated surface) should exhibit a WCA > 75° due to the hydrophobic ethyl-benzene moieties, significantly higher than a control MAPbI

film (~45°) [1].

## References

- Liu, C., Nazeeruddin, M. K., et al. (2021). Tuning structural isomers of phenylenediammonium to afford efficient and stable perovskite solar cells and modules. *Nature Communications*, 12, 6394. [Link](#)

- Tokyo Chemical Industry (TCI). Phenylethylamine Hydroiodides for Surface Treatment of Perovskite Layer. Product Literature. [Link](#)

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## Sources

- 1. CAS 2304829-65-8 | 1,4-Phenylenedimethanaminium Diiodide , PhDMADI >99.9% - Kimdas [kimdas.com]
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